

Essential Safety and Operational Guide for Handling UBP301

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Compound of Interest

Compound Name: UBP301

Cat. No.: B138121

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **UBP301**, a kainate receptor antagonist utilized in neuroscience research. The following procedures are designed to ensure the safe and effective use of this compound in a laboratory setting. **UBP301** is intended for research use only and is not for human or veterinary use.^[1]

Product Information and Physical Properties

UBP301 is a potent kainate receptor antagonist.^[1] It is a crystalline solid with the following properties:

Property	Value
CAS Number	569371-10-4[1][2]
Molecular Formula	C ₁₅ H ₁₄ IN ₃ O ₆ [1]
Formula Weight	459.2 g/mol [1]
Appearance	Crystalline solid[1]
Solubility	DMSO: 0.5 mg/mL (with gentle warming)[1]
Storage Temperature	-20°C[1][3]
Stability	≥ 4 years (when stored as directed)[1]

Hazard Identification and Safety Precautions

According to the Safety Data Sheet (SDS) from Cayman Chemical, **UBP301** is not classified as a hazardous substance according to the Globally Harmonized System (GHS).[2] However, as with any chemical compound, appropriate safety measures should always be observed.

NFPA Ratings (scale 0-4):[2]

- Health: 0
- Fire: 0
- Reactivity: 0

HMIS-Ratings (scale 0-4):[2]

- Health: 0
- Fire: 0
- Reactivity: 0

Despite the low hazard rating, it is crucial to handle **UBP301** with care to minimize exposure and maintain a safe laboratory environment.

Personal Protective Equipment (PPE)

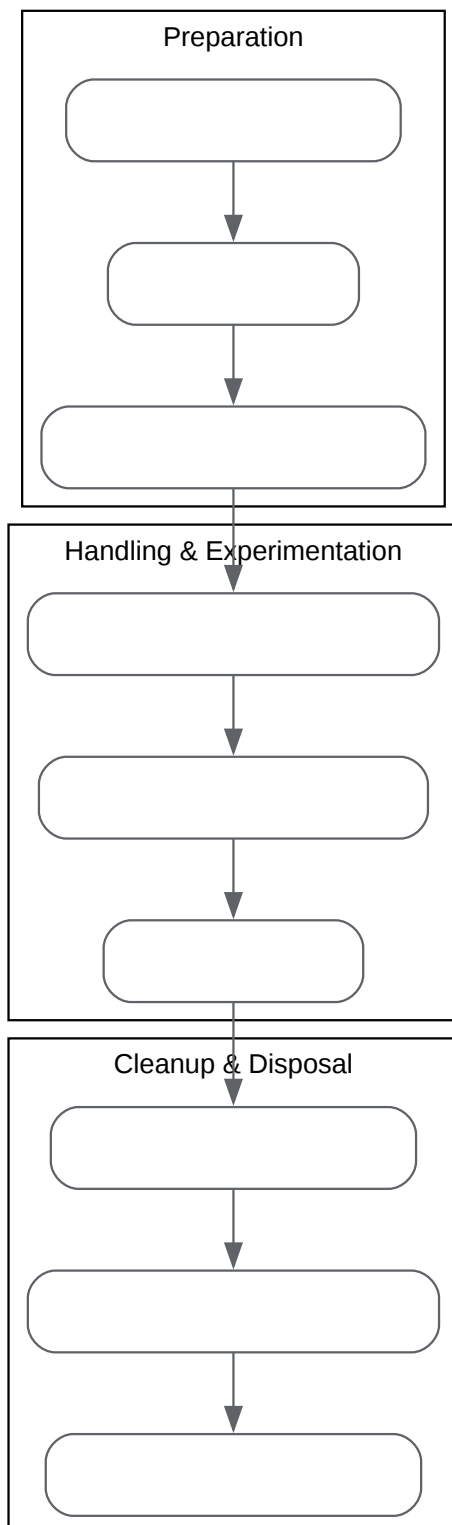
The following personal protective equipment should be worn at all times when handling **UBP301**:

PPE Category	Item	Specifications
Hand Protection	Chemical-resistant gloves	Impermeable and resistant to the product. Nitrile gloves are a suitable option for incidental contact.
Eye Protection	Safety glasses with side shields or goggles	To protect against splashes.
Body Protection	Laboratory coat	To prevent contamination of personal clothing.

Step-by-Step Handling and Experimental Workflow

The following workflow outlines the key steps for safely handling **UBP301** from receipt to disposal.

UBP301 Safe Handling Workflow

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Caption: A logical workflow for the safe handling of **UBP301**.

Experimental Protocol: Preparation of a **UBP301** Stock Solution

- Preparation: Ensure all necessary PPE is worn. Prepare the workspace in a chemical fume hood or other ventilated area.
- Weighing: Carefully weigh the desired amount of **UBP301** crystalline solid using an analytical balance.
- Solubilization: In a suitable vial, add the appropriate volume of dimethyl sulfoxide (DMSO) to the weighed **UBP301**. Gentle warming may be required to achieve a concentration of 0.5 mg/mL.^[1]
- Storage: Once fully dissolved, the stock solution should be stored at -20°C.^[1] It is recommended to use the solution soon after preparation and avoid long-term storage of the solution.^[4]

Emergency Procedures

In the event of an accidental exposure or spill, follow these first-aid measures:

Exposure Route	First-Aid Measures
Inhalation	Move the person to fresh air. If they experience any complaints, consult a doctor. ^[2]
Skin Contact	The product is generally not irritating to the skin. ^[2] In case of contact, wash the affected area with soap and water.
Eye Contact	Rinse the opened eye for several minutes under running water. ^[2]
Ingestion	If symptoms persist, consult a doctor. ^[2]

Accidental Release Measures:

In the event of a spill, sweep up the solid material, place it in a designated container for disposal, and clean the affected area. Avoid generating dust.

Disposal Plan

All waste materials contaminated with **UBP301**, including empty containers, used gloves, and other disposable materials, should be disposed of in accordance with all applicable federal, state, and local environmental regulations. Consult with your institution's environmental health and safety (EHS) department for specific guidance on chemical waste disposal. Do not let the product enter drains.[5]

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